

Application Notes and Protocols: High-Dose Ambroxol for Gaucher Disease

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Compound of Interest

Compound Name:	Ambrosiol
CAS No.:	5090-67-5
Cat. No.:	B15936037

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These application notes provide a comprehensive overview of the clinical trial design for high-dose ambroxol in the treatment of Gaucher disease (GD). This document includes the mechanism of action, detailed experimental protocols for key biomarkers, and a synthesized clinical trial protocol based on current research.

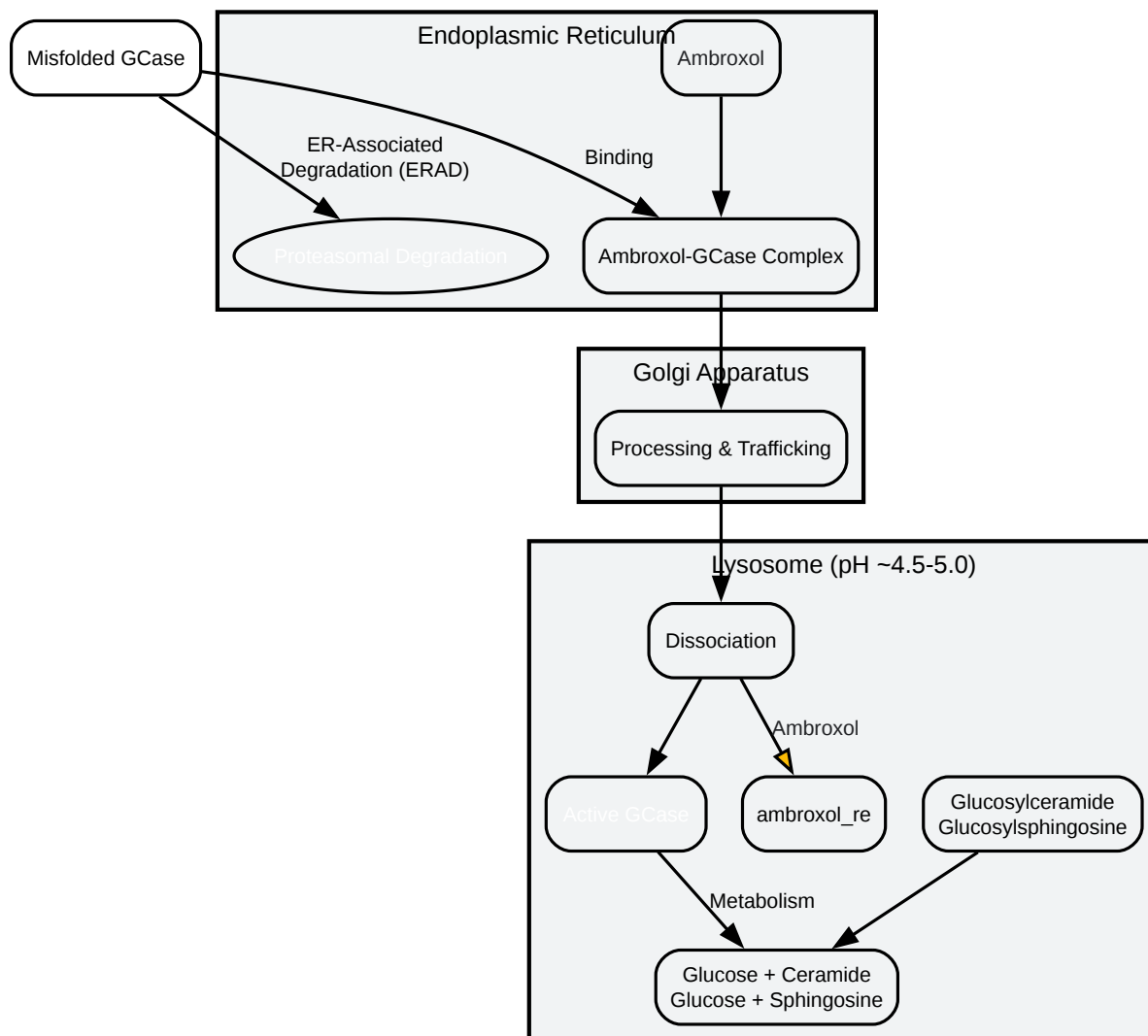
Introduction to Ambroxol in Gaucher Disease

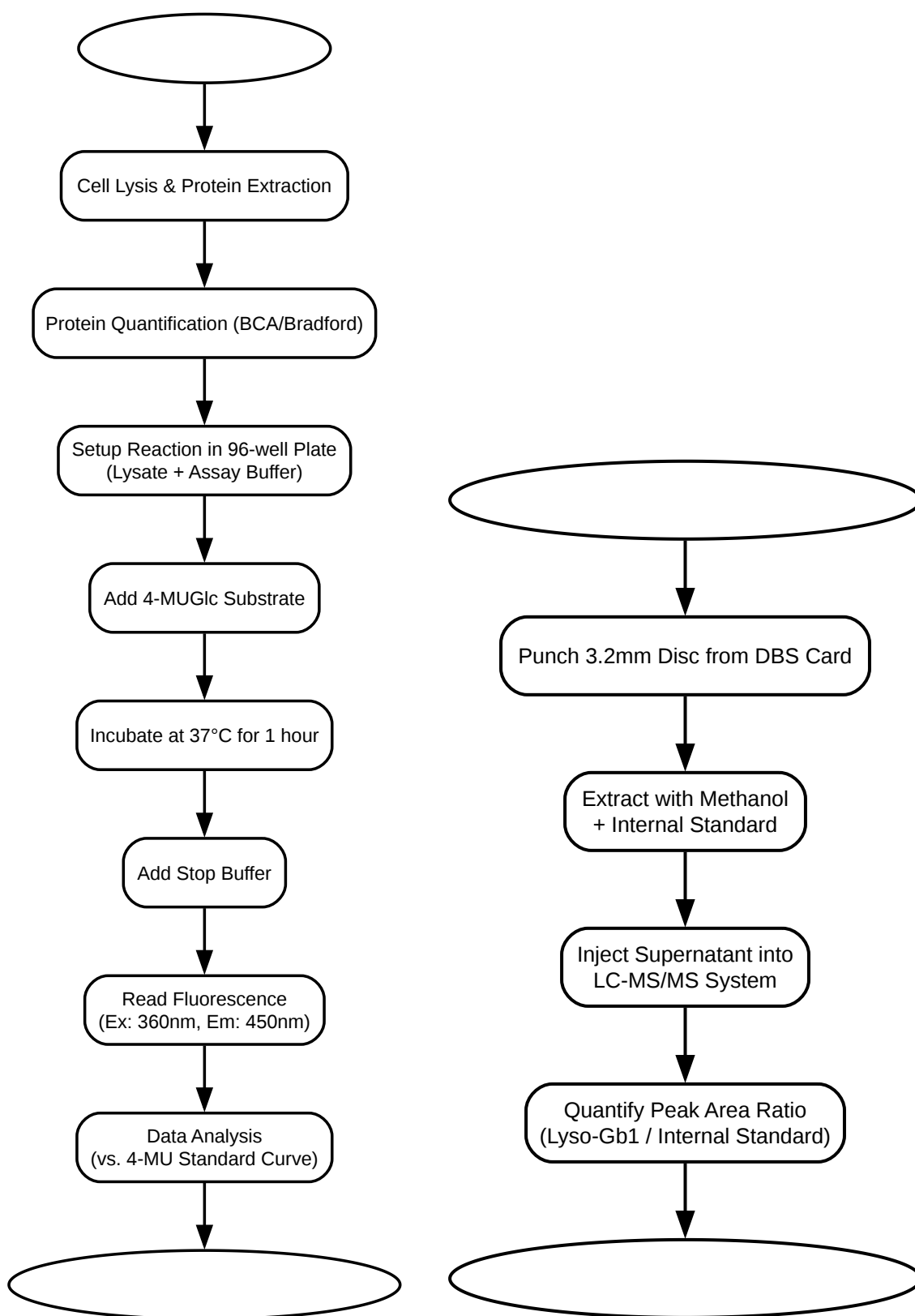
Gaucher disease is an autosomal recessive lysosomal storage disorder resulting from mutations in the GBA1 gene, which leads to a deficiency of the enzyme glucocerebrosidase (GCase).[1][2][3] This deficiency causes the accumulation of glucosylceramide and its deacylated form, glucosylsphingosine (Lyso-Gb1), primarily in macrophages.[4][5] Ambroxol, a commonly used mucolytic agent, has been identified as a pharmacological chaperone for GCase.[6][7] At doses significantly higher than those used for respiratory conditions, ambroxol can cross the blood-brain barrier, making it a promising therapeutic candidate, particularly for neuronopathic forms of Gaucher disease (Types 2 and 3).[1][3][8] It acts by stabilizing the

misfolded GCase enzyme, facilitating its proper trafficking to the lysosome and increasing its residual activity.^{[1][7]}

Mechanism of Action: Ambroxol as a Pharmacological Chaperone

Ambroxol's therapeutic potential in Gaucher disease stems from its role as a pharmacological chaperone. In patients with GBA1 mutations, the GCase enzyme is often misfolded and prematurely degraded in the endoplasmic reticulum. Ambroxol binds to the mutant GCase, stabilizing its conformation and allowing it to pass the cell's quality control mechanisms. Once in the acidic environment of the lysosome, ambroxol dissociates, allowing the now correctly localized GCase to metabolize its substrates.^[9]





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